

"Disperse Blue 183 chemical structure and properties"

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Compound of Interest

Compound Name: Disperse Blue 183

Cat. No.: B1345753

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Disperse Blue 183: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Blue 183, a monoazo dye belonging to the disperse class of colorants, is characterized by its use in dyeing synthetic fibers, particularly polyester. Its chemical structure, featuring a bromo, a cyano, and a nitro group, contributes to its coloristic properties and its toxicological profile. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, synthesis, and analytical methods for **Disperse Blue 183**. Furthermore, it elucidates the toxicological pathway associated with its metabolic activation into potentially carcinogenic aromatic amines, a characteristic of many azo dyes. Detailed experimental protocols for its synthesis and analysis are provided to support further research and risk assessment.

Chemical Structure and Identification

Disperse Blue 183 is chemically known as N-[2-[2-(2-bromo-6-cyano-4-nitrophenyl)diazenyl]-5-(diethylamino)phenyl]propanamide.^[1] It is a synthetic dye classified under the single azo class molecular structure.^[2]

Table 1: Chemical Identification of **Disperse Blue 183**

Identifier	Value
IUPAC Name	N-[2-[2-(2-bromo-6-cyano-4-nitrophenyl)diazenyl]-5-(diethylamino)phenyl]propanamide
CAS Number	2309-94-6[2]
C.I. Number	11078[2]
Molecular Formula	C ₂₀ H ₂₁ BrN ₆ O ₃ [2]
SMILES	<chem>CCC(=O)NC1=C(C=CC(=C1)N(CC)CC)N=NC2=C(C=C(C=C2Br--INVALID-LINK--[O-])C#N[3]</chem>

Physicochemical Properties

Disperse Blue 183 is a bluish-black powder.[4] It exhibits solubility in organic solvents such as acetone and dimethylformamide (DMF).[2][4]

Table 2: Physicochemical Properties of **Disperse Blue 183**

Property	Value
Molecular Weight	473.32 g/mol [2]
Melting Point	183 °C
Boiling Point	689.7 °C at 760 mmHg
Density	1.42 g/cm ³
UV-Vis Absorption Maximum (λ _{max})	625 nm[4]
Appearance	Bluish-black powder[4]
Solubility	Soluble in acetone and DMF[2][4]

Experimental Protocols

Synthesis of Disperse Blue 183

The synthesis of **Disperse Blue 183** is a two-step process involving the diazotization of an aromatic amine followed by a coupling reaction with a suitable coupling component.^{[2][4]}

3.1.1. Diazotization of 2-Cyano-4-nitro-6-bromoaniline

This procedure is based on established methods for the diazotization of aromatic amines.

- Materials: 2-Cyano-4-nitro-6-bromoaniline, concentrated sulfuric acid, nitrosyl sulfuric acid (or sodium nitrite), ice.
- Procedure:
 - In a reaction vessel, carefully add 2-Cyano-4-nitro-6-bromoaniline to a cooled (0-5 °C) solution of concentrated sulfuric acid with stirring.
 - Maintain the temperature between 0-5 °C using an ice bath.
 - Slowly add a stoichiometric amount of nitrosyl sulfuric acid (or a solution of sodium nitrite in sulfuric acid) dropwise to the mixture, ensuring the temperature does not exceed 5 °C.
 - Continue stirring for 1-2 hours at 0-5 °C to ensure complete formation of the diazonium salt. The completion of the reaction can be monitored by testing for the absence of the starting amine using a suitable indicator.

3.1.2. Coupling Reaction with N-(3-(diethylamino)phenyl)propionamide

- Materials: Diazonium salt solution from the previous step, N-(3-(diethylamino)phenyl)propionamide, a suitable solvent (e.g., acetic acid or a mixture of water and a polar organic solvent), a weak base (e.g., sodium acetate).
- Procedure:
 - Dissolve N-(3-(diethylamino)phenyl)propionamide in the chosen solvent in a separate reaction vessel.
 - Cool the solution to 0-5 °C.

- Slowly add the previously prepared diazonium salt solution to the solution of the coupling component with vigorous stirring.
- Maintain the temperature at 0-5 °C and adjust the pH to a slightly acidic to neutral range (pH 4-6) by the slow addition of a weak base to facilitate the coupling reaction.
- Continue stirring for several hours until the coupling reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- The resulting precipitate of **Disperse Blue 183** is collected by filtration.

3.1.3. Purification

- Procedure:
 - The crude **Disperse Blue 183** is washed thoroughly with cold water to remove any unreacted starting materials and inorganic salts.
 - Further purification can be achieved by recrystallization from a suitable solvent, such as a mixture of ethanol and water or acetone.
 - The purified dye is then dried under vacuum.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

This method is adapted from validated procedures for the analysis of disperse dyes.^{[5][6]}

- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a photodiode array (PDA) or UV-Vis detector.
- Chromatographic Conditions:
 - Column: Reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
 - Mobile Phase: A gradient elution using a mixture of an aqueous component (e.g., water with 0.1% formic acid or an acetate buffer) and an organic solvent (e.g., acetonitrile or methanol).

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30-40 °C.
- Detection: Monitoring at the λ_{max} of **Disperse Blue 183** (625 nm).
- Injection Volume: 10-20 μL .
- Sample Preparation:
 - Accurately weigh a known amount of the **Disperse Blue 183** sample.
 - Dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile) to a known concentration.
 - Filter the solution through a 0.45 μm syringe filter prior to injection.
- Standard Preparation:
 - Prepare a stock solution of a **Disperse Blue 183** reference standard of known purity in the same solvent as the sample.
 - Prepare a series of calibration standards by diluting the stock solution to different concentrations to establish a calibration curve for quantitative analysis.

Toxicological Pathway: Metabolic Activation and Genotoxicity

A significant concern with azo dyes is their potential for metabolic reduction to form aromatic amines, some of which are known or suspected carcinogens.

Metabolic Reduction of the Azo Bond

The primary step in the metabolic activation of **Disperse Blue 183** is the reductive cleavage of the azo bond ($-\text{N}=\text{N}-$). This reaction is primarily catalyzed by azoreductase enzymes present in the liver and gut microbiota.

Formation of Aromatic Amines

The reduction of **Disperse Blue 183** is predicted to yield two primary aromatic amines:

- 2-Cyano-4-nitro-6-bromoaniline
- N-(3-amino-4-(diethylamino)phenyl)propanamide

Genotoxicity of Metabolites

One of the resulting aromatic amines, 2-Cyano-4-nitro-6-bromoaniline, is a derivative of 2-cyano-4-nitroaniline, which has been shown to be a potent mutagen in the Ames test. The genotoxicity of such compounds is often mediated by further metabolic activation. This can involve N-hydroxylation by cytochrome P450 enzymes, followed by O-acetylation by N-acetyltransferases (NATs), leading to the formation of a reactive nitrenium ion that can form DNA adducts, potentially initiating carcinogenesis.



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References

- 1. CN105670341A - Blue disperse dye composition, blue disperse dye, and preparation method and use of dye - Google Patents [patents.google.com]
- 2. world dye variety.com [world dye variety.com]
- 3. Disperse blue 183 | 2309-94-6 | FD166983 | Biosynth [biosynth.com]
- 4. Disperse Blue 183 | 2309-94-6 [chemicalbook.com]

- 5. lcms.cz [lcms.cz]
- 6. benchchem.com [benchchem.com]
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